

(E)-3-Pentenoic Acid: A Technical Guide to Safe Handling for Researchers

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Compound of Interest

Compound Name: (E)-3-Pentenoic acid

Cat. No.: B036468

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This guide provides comprehensive safety and handling information for **(E)-3-Pentenoic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

(E)-3-Pentenoic acid is a corrosive, combustible liquid that requires careful handling. The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O ₂	[1]
Molecular Weight	100.12 g/mol	[1]
CAS Number	1617-32-9	[1]
Appearance	Colorless to pale yellow clear liquid (est.)	[2][3]
Boiling Point	186-194 °C at 760 mm Hg	[2][3][4]
Flash Point	89.44 °C (193.00 °F) TCC	[2][3]
Density	0.986 g/mL at 20 °C	[4]
Solubility	Soluble in alcohol. Water solubility estimated at 2.06e+004 mg/L at 25 °C.	[2][3]
Vapor Pressure	0.219 mmHg at 25 °C (est.)	[2]

Hazard Identification and Classification

(E)-3-Pentenoic acid is classified as a hazardous substance. The GHS classification is summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage.[1][5][6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1][5]
Corrosive to Metals	1	H290: May be corrosive to metals.[1]

Signal Word: Danger[1][6]

Primary Hazards: Corrosive[1][6]

Experimental Protocols for Safe Handling

While specific experimental safety protocols for **(E)-3-Pentenoic acid** are not readily available in the literature, the following methodologies are derived from best practices for handling corrosive organic acids and should be strictly followed.[7][8][9]

Risk Assessment

A thorough risk assessment must be conducted before any experiment involving **(E)-3-Pentenoic acid**. [1][10] This process should be documented and include:

- **Hazard Identification:** Review the Safety Data Sheet (SDS) to understand the specific hazards, including corrosivity, flammability, and potential for forming explosive mixtures with air upon intense heating.[5]
- **Exposure Assessment:** Evaluate the potential routes of exposure (inhalation, skin/eye contact, ingestion) for the planned experimental procedure.
- **Control Measures:** Determine the necessary engineering controls, administrative controls, and personal protective equipment (PPE) to minimize exposure.[10]
- **Emergency Procedures:** Establish clear procedures for spills, fires, and personnel exposure.

Engineering Controls

- **Fume Hood:** All work with **(E)-3-Pentenoic acid** should be performed in a properly functioning chemical fume hood to minimize inhalation of vapors.
- **Ventilation:** Ensure adequate general laboratory ventilation.
- **Eyewash Stations and Safety Showers:** These must be readily accessible and tested regularly.[11]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(E)-3-Pentenoic acid**:

- Eye and Face Protection: Chemical splash goggles and a face shield are required.[\[11\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for any signs of degradation or perforation before use.[\[8\]](#)
 - Lab Coat: A chemical-resistant lab coat or apron must be worn.
- Footwear: Closed-toe shoes are required.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Do not breathe vapors or mists.[\[5\]](#)
 - Use only in a well-ventilated area, preferably a chemical fume hood.
 - Wash hands thoroughly after handling.[\[5\]](#)
 - When diluting, always add acid to water slowly, never the other way around.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[11\]](#)
 - Store in a dedicated corrosives cabinet. Avoid storing in metal cabinets due to the risk of corrosion.[\[7\]](#)
 - Store locked up or in an area accessible only to authorized personnel.[\[5\]](#)

First Aid and Emergency Procedures

First Aid Measures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[\[5\]](#)[\[12\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a poison center or doctor.[\[5\]](#)[\[12\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[\[5\]](#)[\[12\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[\[5\]](#)[\[12\]](#)

Spill and Leak Procedures

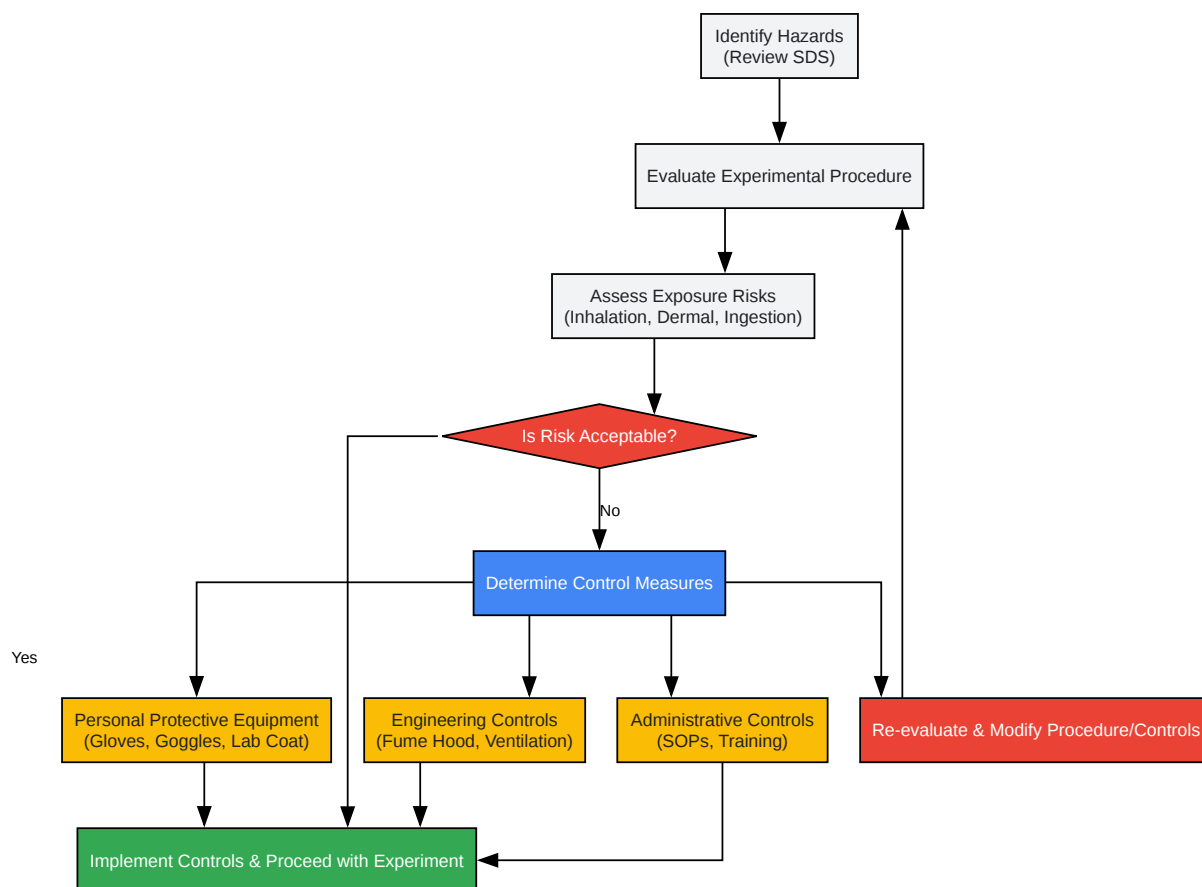
- Small Spills: Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, earth). Collect the absorbed material and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Contain the spill if possible. Notify emergency personnel.

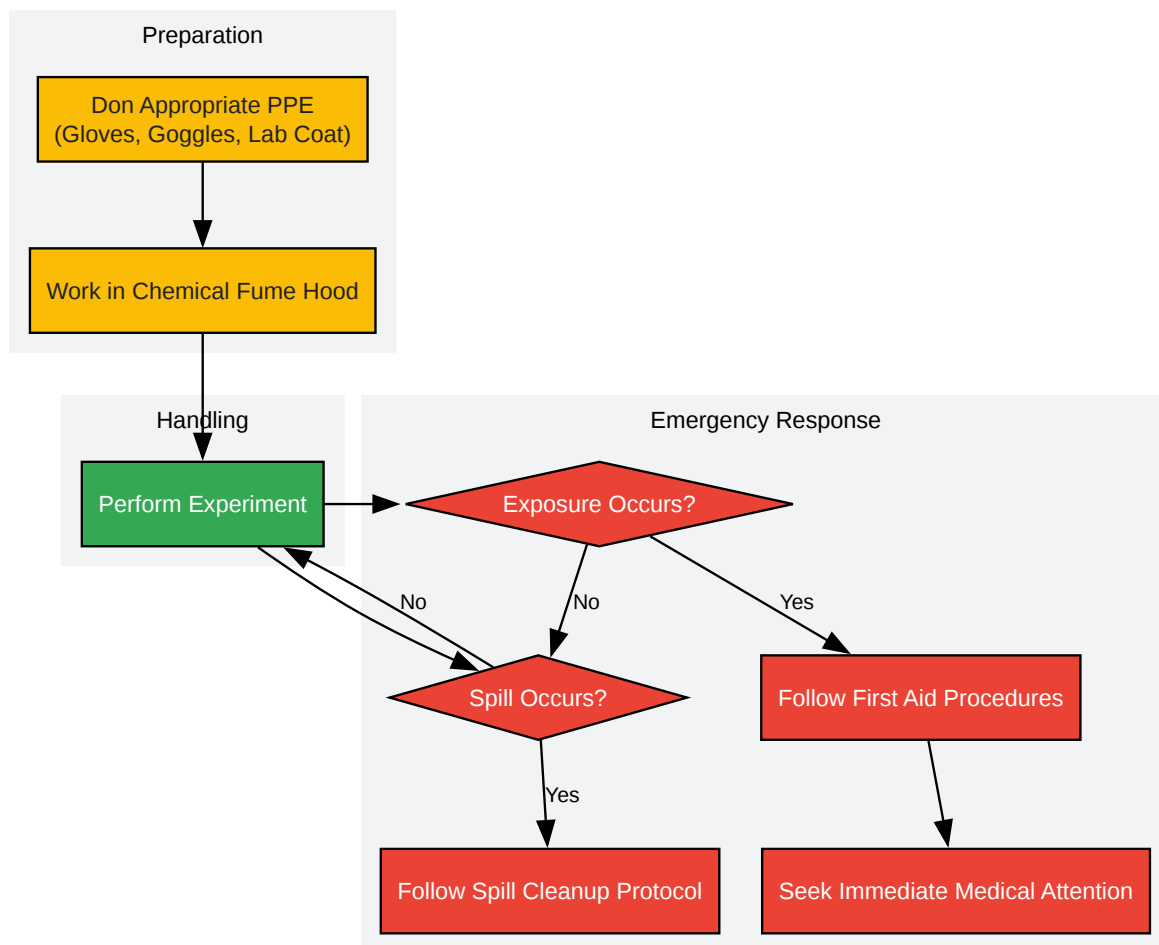
Disposal Considerations

Dispose of **(E)-3-Pentenoic acid** and its containers in accordance with local, regional, and national regulations. Do not dispose of it down the drain.[\[5\]](#)

Visualized Workflows

Risk Assessment Workflow





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